

The Multifaceted Role of Presenilin 2 in Neuronal Function: A Technical Guide

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Abstract

Presenilin 2 (PSEN2) is a multipass transmembrane protein critically implicated in the pathogenesis of familial Alzheimer's disease (FAD). As the catalytic subunit of the γ -secretase complex, its primary function lies in the intramembranous cleavage of a variety of substrates, most notably the amyloid precursor protein (APP), a process central to amyloid- β (A β) peptide generation. However, emerging evidence reveals that the functional repertoire of PSEN2 in neurons extends far beyond its proteolytic activity. This technical guide provides an in-depth exploration of the core functions of PSEN2 in neurons, detailing its involvement in crucial cellular processes such as calcium homeostasis, autophagy, and endolysosomal trafficking. We present a comprehensive overview of the molecular mechanisms, associated signaling pathways, and the pathological consequences of PSEN2 dysfunction. This document is intended to serve as a resource for researchers, scientists, and drug development professionals, offering detailed experimental protocols and quantitative data to facilitate further investigation into the complex biology of PSEN2 and its potential as a therapeutic target.

Core Function: The Catalytic Heart of the γ -Secretase Complex

Presenilin 2, encoded by the PSEN2 gene on chromosome 1, is a key component of the γ -secretase complex, an aspartyl protease responsible for the intramembrane cleavage of type I transmembrane proteins.^[1] This complex is a heterotetramer, and its assembly and activity are crucial for numerous signaling pathways.

Components of the γ -Secretase Complex

The functional γ -secretase complex is composed of four integral membrane proteins:

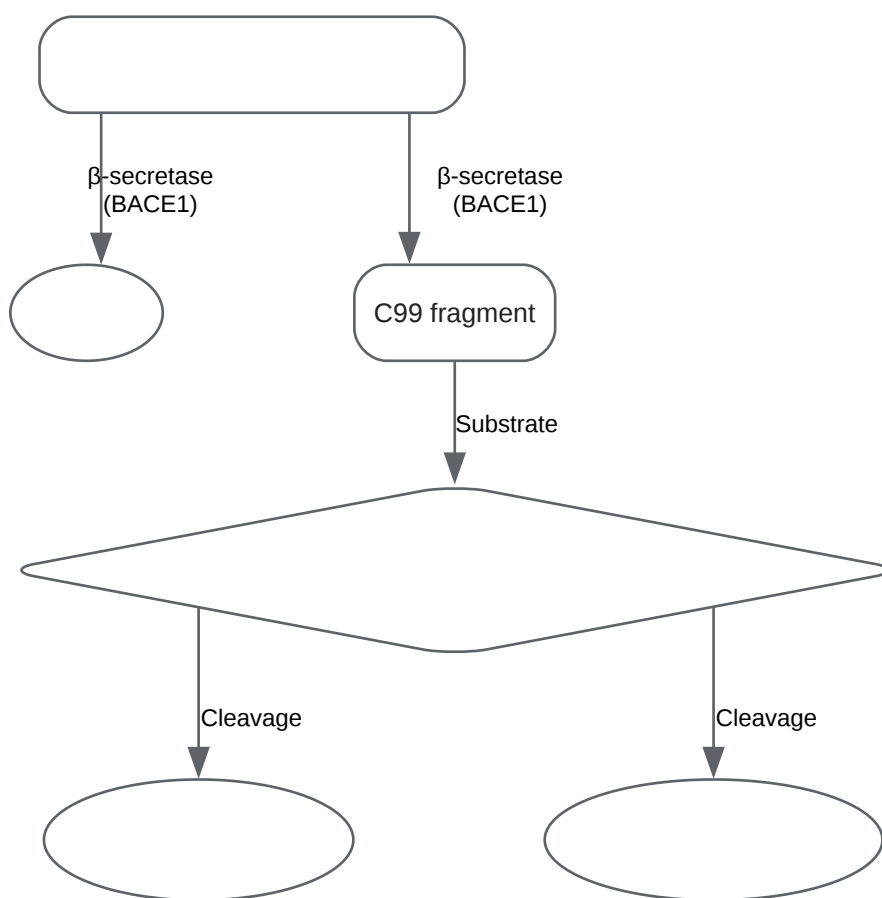
- Presenilin (PSEN1 or PSEN2): The catalytic subunit containing the active site aspartate residues.^[2]
- Nicastrin (NCT): A type I transmembrane glycoprotein that functions as a scaffold and is involved in substrate recognition.^[3]
- Anterior pharynx-defective 1 (APH-1): A multipass transmembrane protein that stabilizes the complex.^[3]
- Presenilin enhancer 2 (PEN-2): A small hairpin-like membrane protein required for the endoproteolysis and activation of presenilin.^[3]

The stoichiometry and specific isoforms of these subunits can vary, potentially leading to distinct substrate specificities and cellular localizations of the γ -secretase complex.^[2]

The Amyloid Precursor Protein (APP) Processing Pathway

A primary and extensively studied function of the PSEN2-containing γ -secretase complex is the final proteolytic step in the processing of APP. Following the initial cleavage of APP by β -secretase (BACE1), which generates the membrane-bound C-terminal fragment C99, γ -secretase cleaves C99 at multiple sites within its transmembrane domain. This sequential cleavage releases the amyloid- β (A β) peptide and the APP intracellular domain (AICD).^[4]

Mutations in PSEN2 are a known cause of early-onset familial Alzheimer's disease (FAD).[5][6] These mutations typically lead to an increased ratio of the more aggregation-prone 42-amino acid form of A β (A β 42) to the 40-amino acid form (A β 40).[7] This shift in the A β 42/A β 40 ratio is a central event in the amyloid cascade hypothesis of Alzheimer's disease, promoting the formation of neurotoxic oligomers and amyloid plaques in the brain.[6][8]



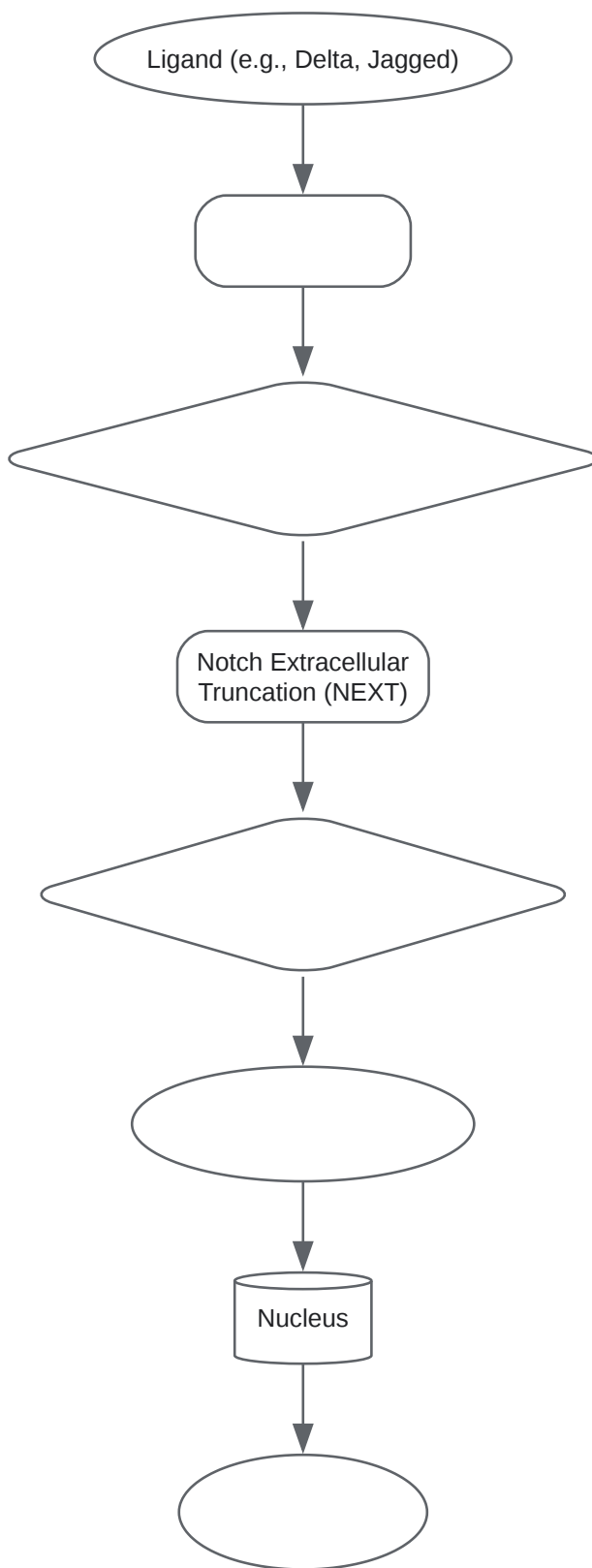
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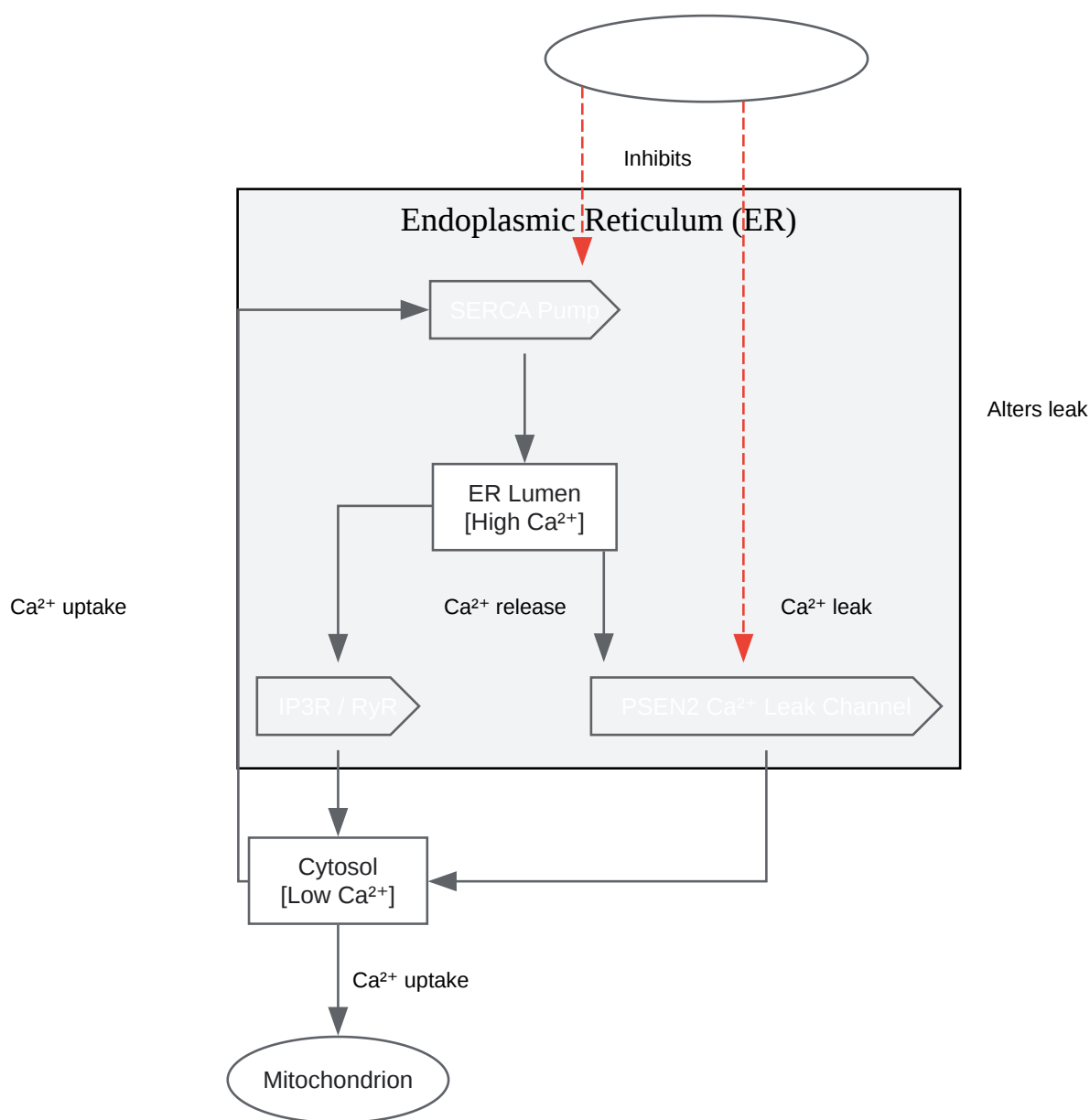
Figure 1: The Amyloidogenic Processing of APP.

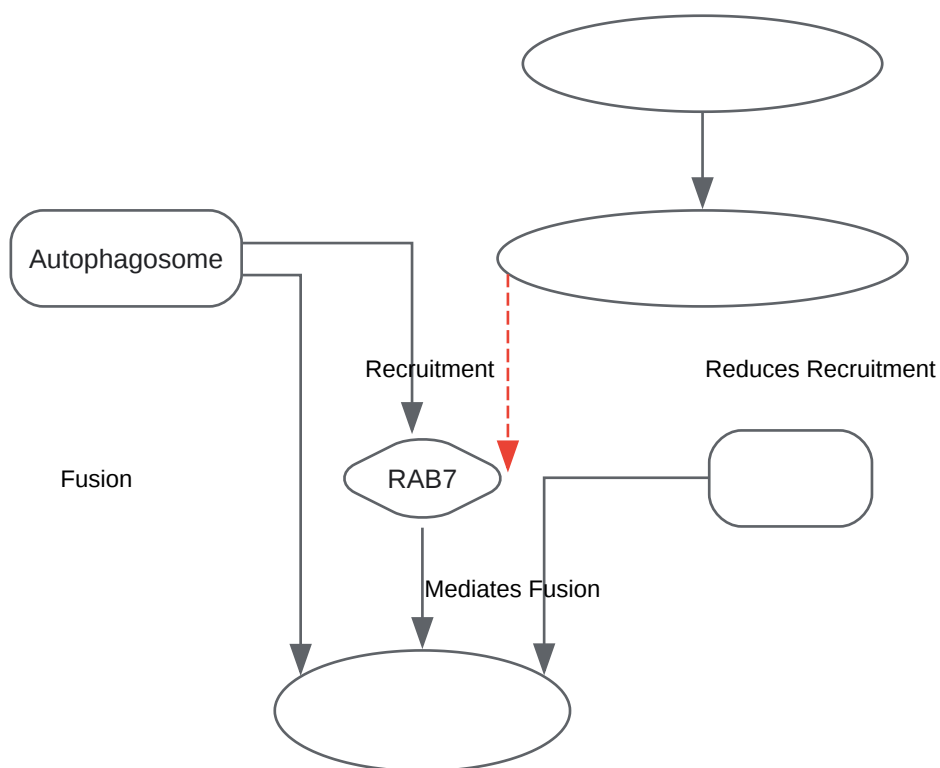
Notch Signaling Pathway

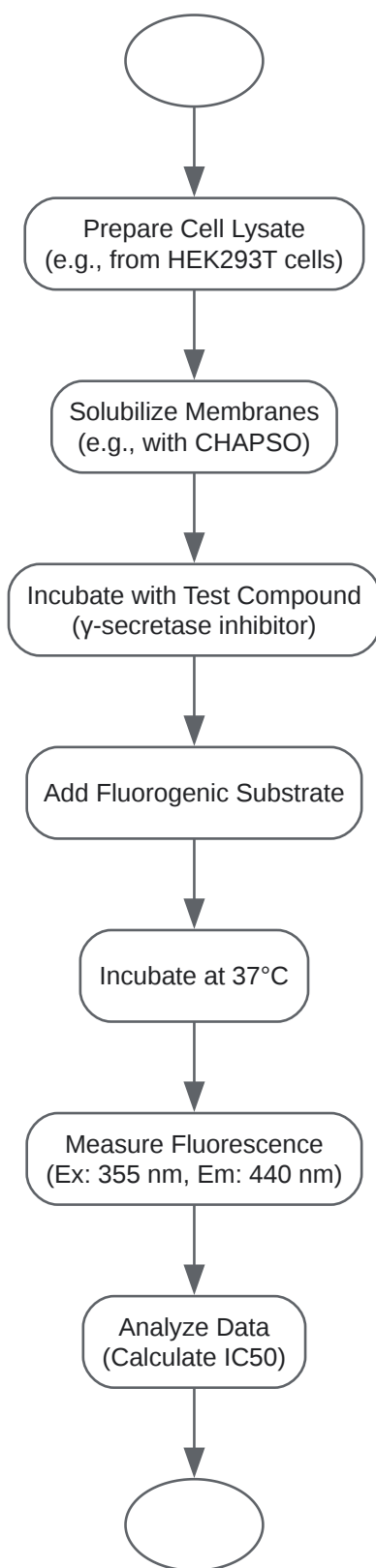
Beyond APP, the γ -secretase complex cleaves a variety of other transmembrane proteins, including the Notch receptor. Notch signaling is a highly conserved pathway crucial for cell-fate decisions during development and in adult tissues, including neuronal differentiation, migration, and survival.[9] Following ligand binding, the Notch receptor undergoes two successive proteolytic cleavages. The second cleavage, mediated by γ -secretase, releases the Notch

intracellular domain (NICD), which translocates to the nucleus to regulate gene expression. The involvement of PSEN2 in this fundamental signaling pathway underscores its importance in normal neuronal development and function.









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